

Application Notes and Protocols: Geospatial Analysis of Climate Change Impacts on MPCl Claims

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MPCl

Cat. No.: B609228

[Get Quote](#)

Introduction

Climate change is increasingly recognized as a significant driver of risk in the agricultural sector. Rising global temperatures, altered precipitation patterns, and an increase in the frequency and intensity of extreme weather events directly impact crop yields and, consequently, the financial stability of farming operations. Multi-Peril Crop Insurance (**MPCl**) programs, often federally supported, serve as a critical risk management tool for producers, providing a safety net against losses from natural calamities.[1][2] However, the escalating risks associated with climate change pose a substantial threat to the solvency and effectiveness of these insurance programs.

Geospatial analysis has emerged as a powerful methodology for understanding and quantifying the impacts of climate change on **MPCl** claims. By integrating large-scale climate data, agricultural production information, and insurance claim records within a geographic information system (GIS), researchers can identify spatial and temporal trends in crop losses, assess vulnerabilities, and model future risks.[3][4] This allows for a more nuanced understanding of how specific climate-related perils, such as drought or excess moisture, affect different regions and crops.[5]

These application notes provide a detailed protocol for conducting geospatial analysis of climate change impacts on **MPCl** claims. It outlines the necessary data, analytical

methodologies, and visualization techniques to enable researchers to assess climate-driven risks and inform the development of more resilient agricultural and insurance systems.

Data and Methodologies

Required Data and Sources

A robust geospatial analysis of **MPCI** claims requires the integration of multiple datasets. The following table summarizes the essential data types and potential sources.

Data Type	Description	Potential Sources
MPCI Claim Data	Historical records of insurance claims, including cause of loss, indemnity paid, crop type, and location (typically at the county level).	USDA Risk Management Agency (RMA) Summary of Business Data. [5] [6]
Climate Data	Historical and projected climate variables such as temperature, precipitation, and soil moisture. Gridded datasets are preferred for spatial analysis.	Gridded meteorological datasets (e.g., NLDAS-2, GridMET), downscaled climate projections (e.g., MACAv2-METDATA), and NOAA climate data. [1]
Agricultural Data	Information on crop types, planting dates, yields, and soil characteristics.	USDA National Agricultural Statistics Service (NASS), Common Land Unit (CLU) data. [3]
Geospatial Data	Base layers for mapping and spatial analysis, including administrative boundaries (county, state), and digital elevation models.	U.S. Geological Survey (USGS), Esri, and other geospatial data providers.
Satellite Imagery	Remotely sensed data for assessing vegetation health (e.g., NDVI), soil moisture, and flood inundation.	Landsat (USGS), Sentinel (Copernicus), MODIS (NASA).

Experimental Protocols

The following protocol outlines a standard workflow for the geospatial analysis of climate change impacts on **MPCI** claims.

Protocol 1: Spatio-Temporal Analysis of Crop Insurance Claims

- Data Acquisition and Pre-processing:
 - Obtain **MPCI** claim data from the USDA RMA, filtering for weather and climate-related causes of loss.
 - Acquire corresponding climate data for the same temporal and spatial resolution.
 - Geocode all data to a common geographic reference system (e.g., county-level).
- Exploratory Data Analysis:
 - Aggregate indemnity data by cause of loss, crop type, and year to identify dominant perils.
 - Create time-series plots to visualize trends in indemnities over time.
 - Generate maps of total indemnities and indemnities by cause of loss to identify spatial hotspots of vulnerability.
- Statistical Analysis:
 - Use statistical methods, such as Principal Component Analysis (PCA), to identify the primary climatic drivers of insurance losses for specific crops and regions.[\[1\]](#)
 - Develop regression models to quantify the relationship between climate variables (e.g., temperature, precipitation) and crop insurance indemnities.
- Future Risk Projection:
 - Utilize downscaled climate projections to model future changes in climate variables.
 - Apply the developed regression models to project future trends in **MPCI** claims and indemnities under different climate change scenarios.

Quantitative Data Summary

The following tables present quantitative data synthesized from relevant studies on the financial impacts of climate-related events on crop insurance.

Table 1: Top Weather and Climate-Related Causes of Loss for U.S. Federal Crop Insurance (2001-2016)

Cause of Loss	Indemnities (Billions USD)	Percent of Total
Drought	\$49.79	59.7%
Excess Moisture/Precip/Rain	\$23.18	27.8%
Hail	\$5.88	7.0%
Heat	\$1.75	2.1%
Freeze	\$1.25	1.5%
Total Top 5	\$81.85	98.1%

Source: Adapted from a 2018 white paper on the spatio-temporal analysis of Federal crop insurance cause of loss data.[\[5\]](#)

Table 2: Crop Insurance Indemnities in the Inland Pacific Northwest (2001-2022)

Crop	Total Indemnities (Billions USD)	Primary Cause of Loss	Indemnities from Primary Cause (Billions USD)
Wheat	\$2.8	Drought	\$1.5
Fruits	\$0.4	Freeze, Frost, and Hail	Not specified

Source: Adapted from a 2023 study on climatic damage cause variations in the Pacific Northwest.[\[1\]](#)

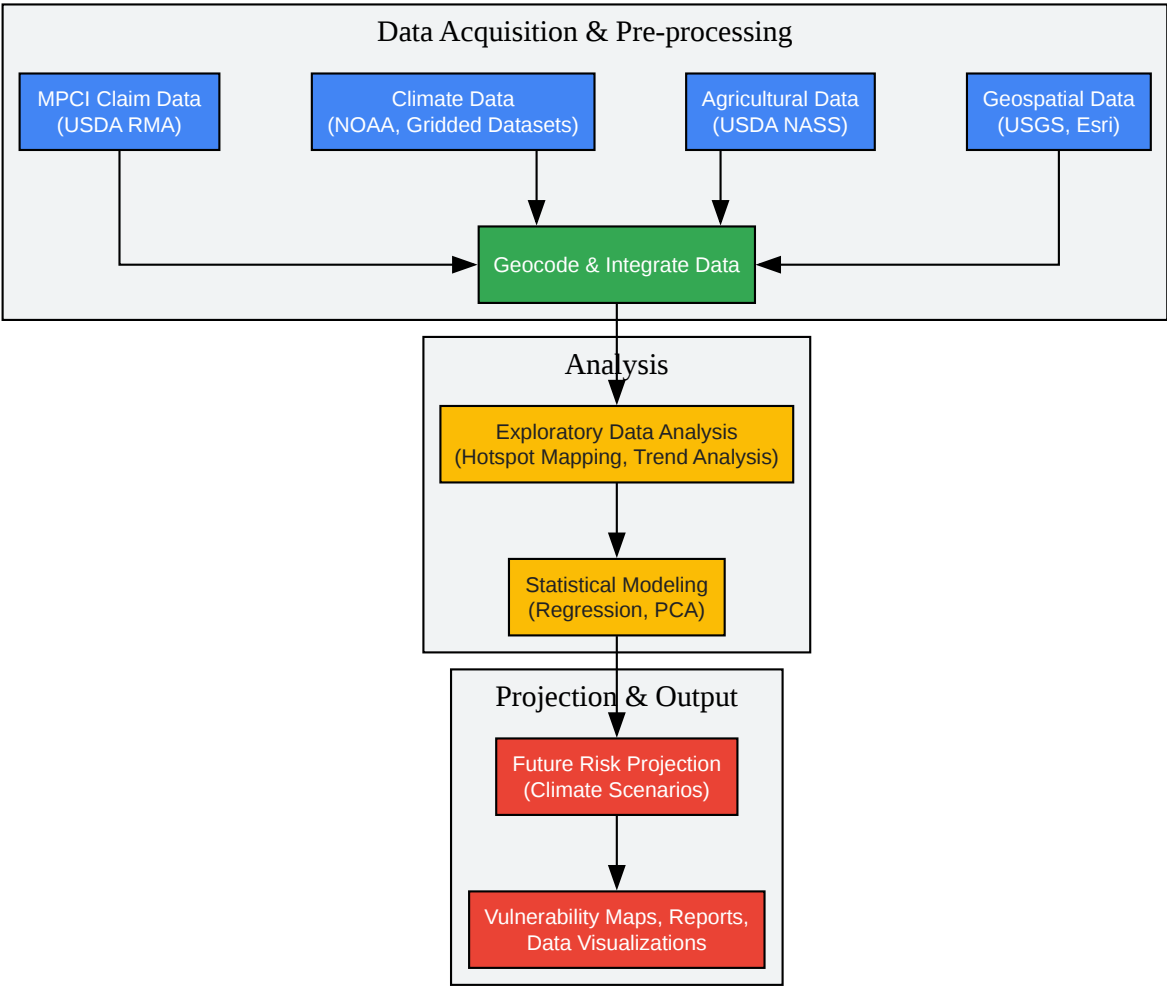
Table 3: Projected Increase in Crop Insurance Indemnities due to Climate Change by 2050

Scenario	Projected Increase in Indemnities
Holding planting, insurance, and technology fixed	20%

Source: Based on a 2025 working paper on crop insurance and climate change adaptation.[7]

Visualizations

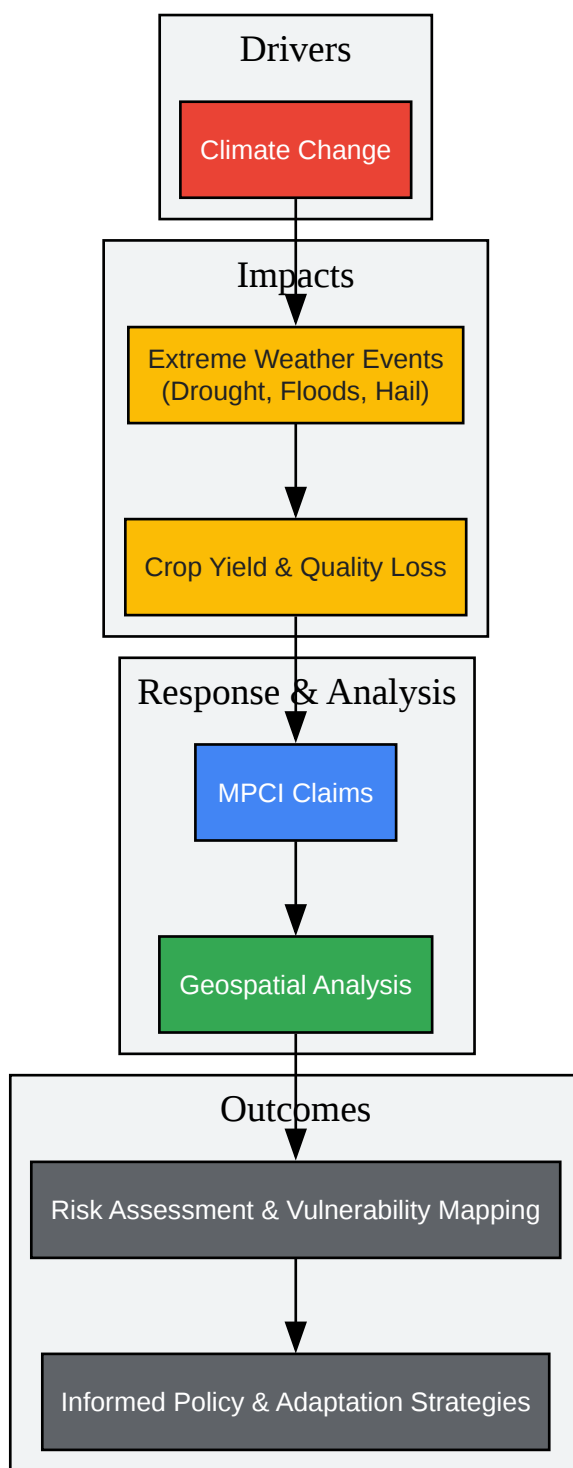
Workflow for Geospatial Analysis of MPCl Claims



[Click to download full resolution via product page](#)

Caption: Workflow for integrating and analyzing diverse datasets to assess climate impacts on **MPCI** claims.

Logical Relationship of Key Components



[Click to download full resolution via product page](#)

Caption: Logical flow from climate change drivers to analytical outcomes and policy implications.

Conclusion

The geospatial analysis of **MPCI** claims is an essential tool for understanding the evolving risk landscape in agriculture under a changing climate. The protocols and methodologies outlined in these application notes provide a framework for researchers to conduct comprehensive assessments of climate change impacts. By leveraging publicly available data and established analytical techniques, the scientific community can contribute to the development of more robust and climate-resilient crop insurance programs, thereby enhancing food security and the sustainability of agricultural livelihoods.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. repository.library.noaa.gov [repository.library.noaa.gov]
- 2. soa.org [soa.org]
- 3. esri.com [esri.com]
- 4. afjare.org [afjare.org]
- 5. swclimatehub.info [swclimatehub.info]
- 6. soa.org [soa.org]
- 7. parisschoolofeconomics.eu [parisschoolofeconomics.eu]
- To cite this document: BenchChem. [Application Notes and Protocols: Geospatial Analysis of Climate Change Impacts on MPCl Claims]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609228#geospatial-analysis-of-climate-change-impacts-on-mpci-claims]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com